

Pharmacokinetics and plasma half-life of GLP-1(28-36)amide

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An In-depth Technical Guide on the Pharmacokinetics and Plasma Half-Life of **GLP-1(28-36)amide**

Introduction

Glucagon-like peptide-1 (GLP-1), an incretin hormone secreted by intestinal L-cells, is a critical regulator of glucose homeostasis. Its therapeutic potential is limited by rapid degradation. The primary active form, GLP-1(7-36)amide, is quickly cleaved by dipeptidyl peptidase-4 (DPP-IV) into GLP-1(9-36)amide.[1][2] Further cleavage of GLP-1(7-36)amide or GLP-1(9-36)amide by neutral endopeptidase (NEP) yields the C-terminal nonapeptide, **GLP-1(28-36)amide** (sequence: FIAWLVKGRamide).[3][4] Initially considered an inactive metabolite, emerging evidence reveals that **GLP-1(28-36)amide** possesses distinct biological activities, including cytoprotective, anti-diabetic, and cardioprotective effects, which are independent of the canonical GLP-1 receptor.[3] This guide provides a comprehensive overview of the pharmacokinetics, metabolic pathways, and experimental protocols associated with **GLP-1(28-36)amide**.

Pharmacokinetic Parameters

The pharmacokinetic profile of **GLP-1(28-36)amide** is characterized by rapid metabolism, particularly in hepatocytes. While systemic half-life data in vivo is limited, in vitro studies using hepatocytes have established key metabolic stability parameters. These findings suggest a relatively short duration of action, which is a critical consideration for its therapeutic application.



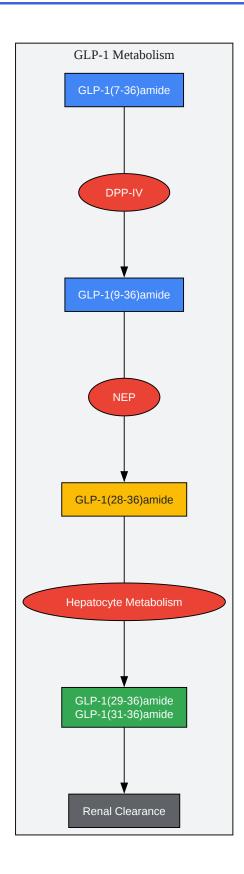
Table 1: In Vitro Half-Life of GLP-1(28-36)amide in Hepatocytes

Species	System	Half-Life (t½)	Reference(s)
Human	Cryopreserved Hepatocytes	24 minutes	
Mouse	Cryopreserved Hepatocytes	13 minutes	

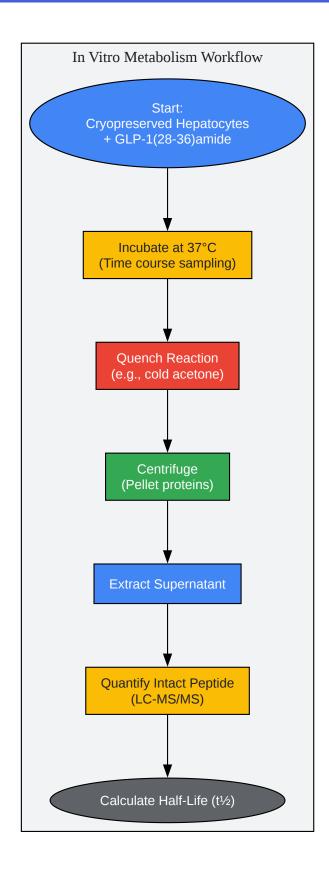
Metabolism and Clearance

GLP-1(28-36)amide is a product of NEP-mediated cleavage and is further metabolized in the liver. This metabolic cascade generates smaller peptide fragments. The primary route of clearance for GLP-1 metabolites is renal.

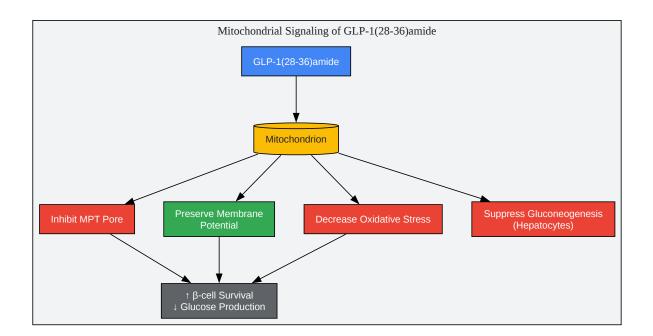




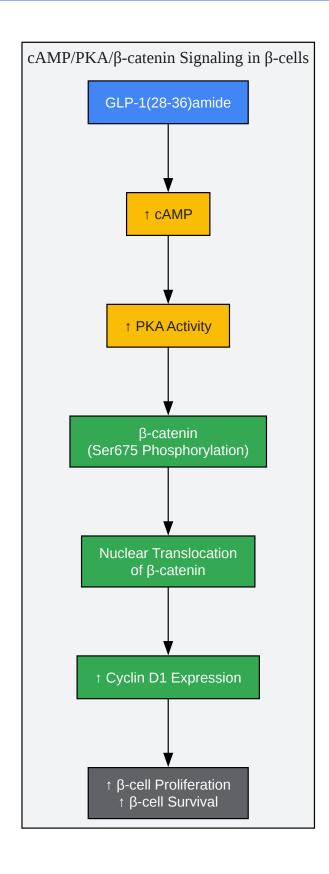












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